

Physical properties of (Z)-2-bromo-2-butene.

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Compound of Interest

Compound Name: (Z)-2-bromo-2-butene

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An In-depth Technical Guide to the Physical Properties of (Z)-2-bromo-2-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **(Z)-2-bromo-2-butene**, a significant brominated alkene in organic synthesis. The document presents quantitative data in a structured format, details relevant experimental methodologies, and offers visual representations of related chemical concepts.

Core Physical and Chemical Properties

(Z)-2-bromo-2-butene, also known as cis-2-bromo-2-butene, is an organic compound with the chemical formula C_4H_7Br .^[1] It is classified as a haloalkene and is a stereoisomer, specifically the Z (cis) isomer, where the bromine atom and the higher priority alkyl groups are on the same side of the carbon-carbon double bond.^[1] This compound is typically a colorless to light yellow liquid at room temperature and possesses a characteristic sweet odor.^{[2][3]}

Quantitative Data Summary

The physical properties of **(Z)-2-bromo-2-butene** are summarized in the table below. These values are critical for its application in synthetic chemistry, particularly for predicting its behavior in various reaction conditions and for its purification.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ Br	[1][4][5][6][7]
Molecular Weight	135.00 g/mol	[1][8][9]
CAS Number	3017-68-3	[1][4][5][6][7]
Appearance	Colorless to light yellow liquid	[2][10]
Melting Point	-111.2 °C to -111 °C	[1][4][5][7][11]
Boiling Point	84 °C to 94 °C (at 1 atm)	[1][4][5][7][11][12][13]
Density	1.332 g/mL at 25 °C	[4][5][7][12][13]
Refractive Index (n _{20/D})	1.459	[4][5][7][12]
Flash Point	-1.1 °C (30 °F)	[4][5][7][13]
Solubility	Insoluble in water; soluble in organic solvents.	[2][14]
Storage Temperature	2-8°C	[4][5][7][12]

Experimental Protocols for Property Determination

The accurate determination of the physical properties of **(Z)-2-bromo-2-butene** is essential for its characterization and use. The following are standard methodologies for measuring key physical constants.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **(Z)-2-bromo-2-butene**, simple distillation is a common method.

Methodology: Simple Distillation

- **Apparatus Setup:** A distillation flask is filled to approximately two-thirds of its volume with the **(Z)-2-bromo-2-butene** sample. Boiling chips are added to ensure smooth boiling. The flask is connected to a condenser, which is attached to a receiving flask. A thermometer is placed

in the distillation head so that the top of the bulb is level with the side arm leading to the condenser.

- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor rises, and its temperature is measured by the thermometer.
- **Data Collection:** The temperature is recorded when the first drop of distillate is collected in the receiving flask and is stable. This temperature represents the boiling point of the substance at the recorded atmospheric pressure.
- **Pressure Correction:** Since boiling points are pressure-dependent, the observed boiling point may need to be corrected to standard pressure (760 mmHg) using a nomograph or the Clausius-Clapeyron equation if the measurement is not performed at sea level.

Determination of Density

Density is the mass per unit volume of a substance. A pycnometer is a precise instrument for determining the density of a liquid.

Methodology: Pycnometer Method

- **Preparation:** A clean, dry pycnometer of a known volume is weighed accurately (m_1).
- **Sample Filling:** The pycnometer is filled with **(Z)-2-bromo-2-butene**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed again (m_2).
- **Temperature Control:** The procedure is carried out at a constant temperature (e.g., 25 °C) by placing the pycnometer in a temperature-controlled water bath.^{[4][5][12]}
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the volume of the pycnometer.

Determination of Refractive Index

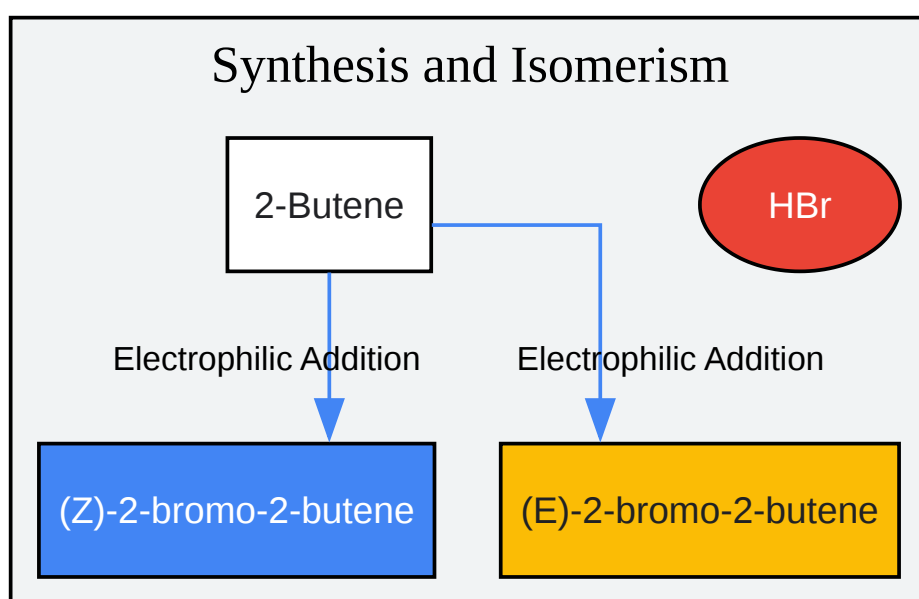
The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is measured using a refractometer.

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **(Z)-2-bromo-2-butene** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The measurement is typically temperature-dependent and is often reported at 20°C (n_{20/D}).^{[4][5][12]}

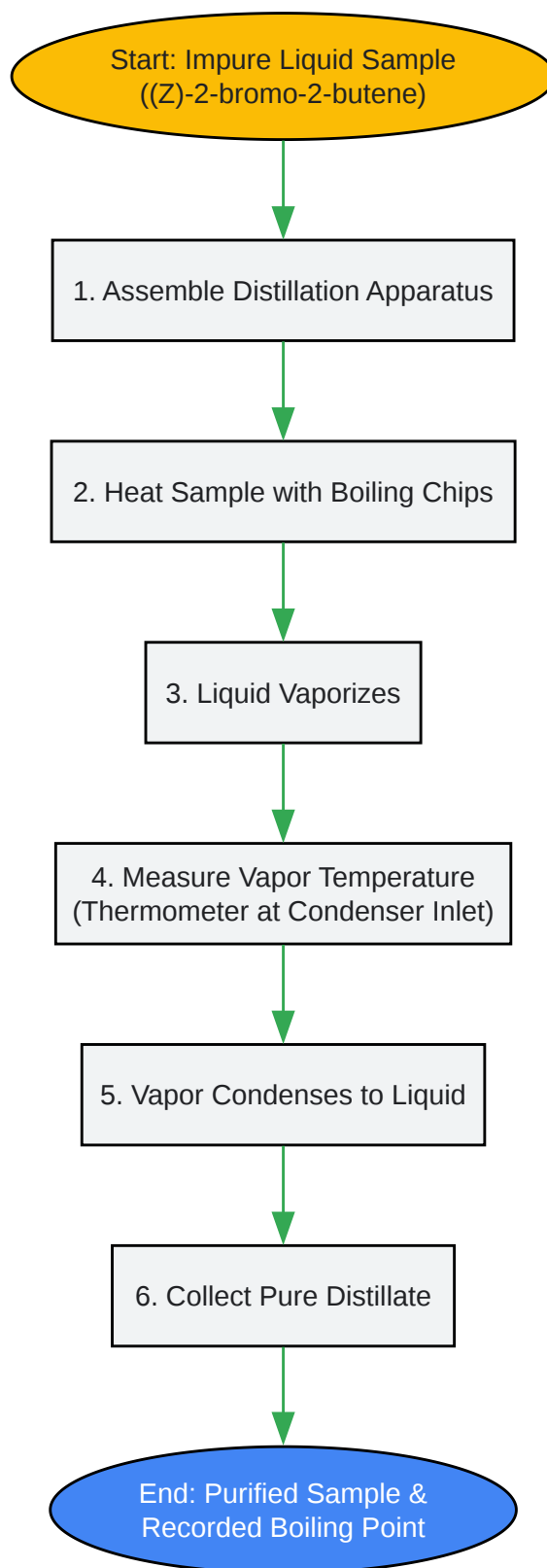
Visualizations

The following diagrams illustrate key conceptual and experimental workflows related to **(Z)-2-bromo-2-butene**.



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Caption: Synthesis pathway for (Z) and (E) isomers of 2-bromo-2-butene.



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Caption: Experimental workflow for boiling point determination by distillation.

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